1-(4-Chlorophenyl)but-3-en-1-amine: Technical Profile & Synthetic Utility

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Compound of Interest

Compound Name:	*1-(4-Chlorophenyl)but-3-en-1-amine*
Cat. No.:	*B13973680*

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Executive Summary

1-(4-Chlorophenyl)but-3-en-1-amine is a chiral homoallylic amine widely utilized as a "privileged scaffold" in medicinal chemistry. It serves as a critical building block for nitrogen-containing heterocycles, particularly piperidines and pyrrolidines, which are ubiquitous in neurokinin-1 (NK1) receptor antagonists, antidepressants, and antifungal agents.

This guide provides the definitive chemical identifiers, validated synthetic protocols, and downstream applications for this compound, with a specific focus on the enantiopure (S)-isomer, which is the industry-standard starting material for asymmetric synthesis.

Chemical Identity & Identifiers

The following data pertains to the (S)-enantiomer, the most commercially relevant form used in asymmetric drug synthesis.

Core Identifiers Table

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Parameter	Value
Chemical Name	(S)-1-(4-Chlorophenyl)but-3-en-1-amine
CAS Number	245735-57-3
Molecular Formula	$C_{10}H_{12}ClN$
Molecular Weight	181.66 g/mol
Monoisotopic Mass	181.0658 Da
MDL Number	MFCD09842312 (Generic)
SMILES (Isomeric)	C=CCC1=CC=C(Cl)C=C1
InChI Key	HPEDPDBOOFUBEG-UHFFFAOYSA-N (Racemic base)
Related Precursor	1-(4-Chlorophenyl)but-3-en-1-ol (CAS: 14506-33-3)

> *Note on Stereochemistry: While the racemic form exists, the (S)-isomer (CAS 245735-57-3) is the primary commercial product. It is frequently synthesized via Ellman's sulfinamide chemistry to ensure high diastereoselectivity (>98% de).*

Structural Analysis & Reactivity

This compound features three distinct reactive centers that allow for divergent synthesis:

- Primary Amine ($-NH_2$): Nucleophilic handle for acylation, alkylation, or reductive amination.
- Terminal Alkene (C=C): Substrate for Ring-Closing Metathesis (RCM), oxidative cleavage (to -amino acids), or hydroboration.

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- Chiral Benzylic Center (C1): The stereocenter established during synthesis; critical for biological activity in receptor-ligand interactions (e.g., NK1 antagonists).

Synthetic Methodologies

Protocol A: Asymmetric Synthesis via Ellman's Sulfinamide (Recommended)

This method is the gold standard for generating the (S)-amine with high optical purity. It relies on the condensation of 4-chlorobenzaldehyde with (S)-tert-butanesulfinamide, followed by a diastereoselective Grignard addition.

Workflow Logic:

- Imine Formation: $Ti(OEt)_4$ acts as a Lewis acid and water scavenger to drive the equilibrium.
- Allylation: The allyl Grignard reagent coordinates with the sulfinyl oxygen (six-membered chair transition state), directing attack to the Re-face of the imine.
- Deprotection: Mild acidic hydrolysis removes the sulfinyl group without racemization.

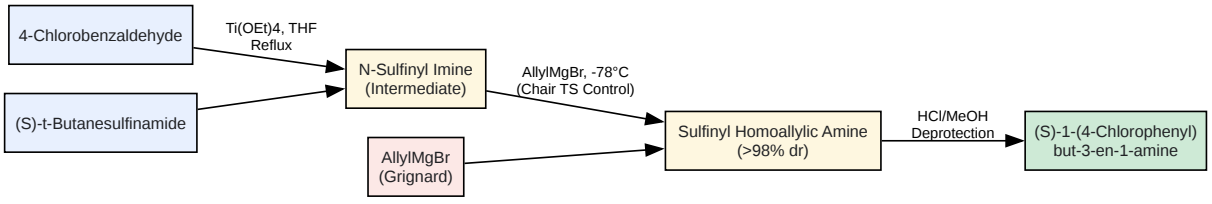

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Figure 1: Stereoselective synthesis of (S)-**1-(4-Chlorophenyl)but-3-en-1-amine** via Ellman's auxiliary.

Protocol B: Racemic Barbier-Type Allylation

For applications where chirality is not critical (e.g., initial HTS screening), a one-pot Barbier reaction is more atom-economical.

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- Reagents: 4-Chlorobenzaldehyde, Allyl bromide, Zinc powder (or Indium), Ammonia (aq).
- Mechanism: In situ formation of an organozinc species that attacks the transient imine formed between the aldehyde and ammonia.

Applications in Drug Development[4][5]

Scaffold for NK1 Receptor Antagonists

The 1-aryl-but-3-en-1-amine motif is a direct precursor to 2-arylpiperidines, a pharmacophore found in Substance P (NK1) antagonists used to treat chemotherapy-induced nausea (CINV) and depression.

- Mechanism: The homoallylic amine undergoes N-acylation followed by Ring-Closing Metathesis (RCM) to form a dehydropiperidine.
- Relevance: Analogues of this structure are used to modulate the binding affinity of antagonists like Aprepitant or Vestipitant derivatives.

Divergent Synthesis Pathways

The terminal alkene allows this molecule to serve as a "linchpin" intermediate.

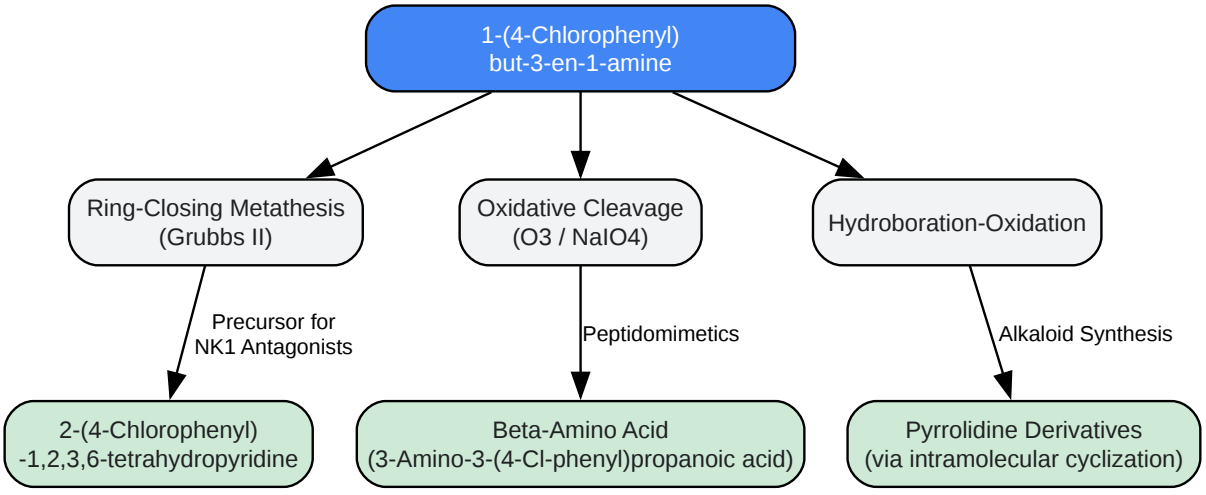

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Figure 2: Divergent synthetic utility of the homoallylic amine scaffold.

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Safety and Handling (E-E-A-T)

- Hazard Classification: Irritant (Skin/Eye).
- Storage: Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) at 2–8°C.
- Stability: The free amine can absorb CO_2 from the air to form carbamates; store as the hydrochloride salt ($R\text{-}NH_3Cl$) for long-term stability.

References

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